

# Methyl 2-methylhexanoate CAS number 2177-81-

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to **Methyl 2-methylhexanoate** (CAS: 2177-81-3)

#### Abstract

This document provides a comprehensive technical overview of **Methyl 2-methylhexanoate**, identified by CAS number 2177-81-3. It is a fatty acid ester recognized for its characteristic fruity aroma.[1] This guide details its chemical and physical properties, spectroscopic characteristics, synthesis methodologies, and common chemical reactions. Furthermore, it explores its applications, particularly within the flavor and fragrance industries, and outlines essential safety and handling protocols. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

## **Chemical Identity and Properties**

**Methyl 2-methylhexanoate** is an organic compound classified as a fatty acid methyl ester.[1] [2] Its fundamental identifiers and properties are summarized below.

Table 1: Chemical Identification



Identifier	Value
CAS Number	2177-81-3[2]
IUPAC Name	Methyl 2-methylhexanoate[2]
Synonyms	2-Methylhexanoic acid, methyl ester; Hexanoic acid, 2-methyl-, methyl ester[2]
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sub>2</sub> [2][3]
Molecular Weight	144.21 g/mol [2][3]

| InChi Key | NCFJODHIQVLMQF-UHFFFAOYSA-N[2] |

Table 2: Physical and Chemical Properties

Property	Value	Source
Melting Point	-71 °C / -96 °F	(Data for isomer Methyl hexanoate)
Boiling Point	151 °C / 304 °F	(Data for isomer Methyl hexanoate)
Density	0.885 g/cm³ at 25 °C	(Data for isomer Methyl hexanoate)
Appearance	Colorless Liquid	[4] (Data for similar ester)
Odor	Fruity	[4] (Data for similar ester)

| log Pow (Octanol/Water) | 2.34 | (Data for isomer Methyl hexanoate) |

Note: Some physical data is referenced from the closely related isomer, Methyl hexanoate, due to a lack of specific data for **Methyl 2-methylhexanoate** in the provided results.

## **Spectroscopic Data**

While a full spectroscopic analysis is not available in the search results, the NIST Chemistry WebBook indicates the availability of mass spectrometry (electron ionization) and gas



chromatography data for **Methyl 2-methylhexanoate**.[2] This data is crucial for the identification and quantification of the compound in experimental settings.

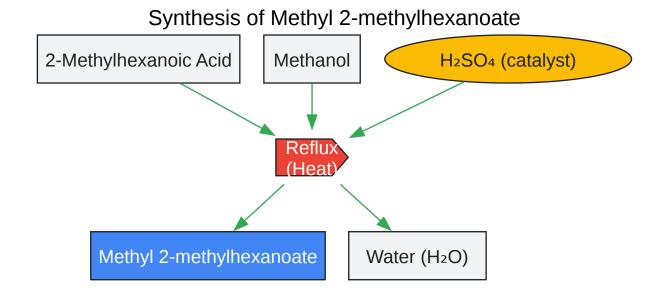
# Synthesis and Reactions Synthesis

The most common and industrially viable method for synthesizing **Methyl 2-methylhexanoate** is through the Fischer esterification of its corresponding carboxylic acid, 2-methylhexanoic acid, with methanol. This reaction is typically catalyzed by a strong acid, such as sulfuric acid. The synthesis of the precursor, 2-methylhexanoic acid, can be achieved through various organic synthesis routes, including asymmetric hydrogenation for chiral-specific products.[5][6]

# Experimental Protocol: Fischer Esterification of 2-Methylhexanoic Acid

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 2-methylhexanoic acid (1.0 eq) and methanol (3.0-5.0 eq). The excess methanol serves as both a reactant and a solvent.
- Catalyst Addition: Slowly add a catalytic amount of concentrated sulfuric acid (e.g., 1-2 mol%) to the mixture while stirring.
- Reflux: Heat the reaction mixture to reflux (approximately 65-70 °C) and maintain for 2-4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Work-up: After cooling to room temperature, transfer the mixture to a separatory funnel.
   Neutralize the excess acid by washing with a saturated sodium bicarbonate solution until effervescence ceases.
- Extraction: Wash the organic layer sequentially with water and brine. Dry the organic layer over an anhydrous drying agent like sodium sulfate or magnesium sulfate.
- Purification: Filter off the drying agent and remove the excess methanol under reduced pressure using a rotary evaporator. The resulting crude product can be further purified by fractional distillation to yield pure Methyl 2-methylhexanoate.





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Caption: Fischer esterification workflow for **Methyl 2-methylhexanoate**.

### **Chemical Reactions**

As a typical ester, **Methyl 2-methylhexanoate** can undergo several fundamental reactions:

- Hydrolysis: In the presence of an acid or base catalyst, it can be hydrolyzed back to 2methylhexanoic acid and methanol.[4]
- Transesterification: It can react with other alcohols in the presence of a catalyst to form a different ester and methanol.[4]

## **Applications**

Due to its pleasant, fruity aroma, **Methyl 2-methylhexanoate** and similar esters are utilized in several industries:

- Flavor and Fragrance: It serves as a flavoring agent in food products and a fragrance component in perfumes, cosmetics, and personal care items.[4][7]
- Chemical Intermediate: It can be used as a building block or precursor in the synthesis of more complex organic molecules, such as plasticizers and surfactants.[4]



## Safety and Handling

The safety information is based on data for the closely related isomer, Methyl hexanoate, and should be handled with corresponding care.

Table 3: GHS Hazard Information

Hazard Class	Code	Statement
Flammable Liquids	H226	Flammable liquid and vapor[8]

| Acute Aquatic Hazard | H402 | Harmful to aquatic life[8] |

Handling and Storage:

- Keep away from heat, sparks, open flames, and hot surfaces.[8][9]
- Keep the container tightly closed in a dry, cool, and well-ventilated place.[9][10]
- Ground/bond container and receiving equipment and use explosion-proof electrical equipment.[8][9]
- Wear protective gloves, eye protection, and face protection.[8][10]

Table 4: First Aid Measures

Exposure	Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration.[10]
Skin Contact	Take off immediately all contaminated clothing.  Wash off with soap and plenty of water.[8][10]
Eye Contact	Rinse with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do.[10]



| Ingestion | Do NOT induce vomiting. Rinse mouth with water and consult a physician.[8] |

Table 5: Fire-Fighting Measures

Measure	Instruction
Suitable Extinguishing Media	Use dry chemical, carbon dioxide, or alcohol-resistant foam.[10]
Specific Hazards	Vapors are heavier than air and may form explosive mixtures with air at elevated temperatures.

| Protective Equipment | Wear self-contained breathing apparatus for firefighting if necessary.[8] [10] |

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• To cite this document: BenchChem. [Methyl 2-methylhexanoate CAS number 2177-81-3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1618892#methyl-2-methylhexanoate-cas-number-2177-81-3]

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